

# Essential Safety and Disposal Procedures for BSJ-02-162

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## Compound of Interest

Compound Name: *BSJ-02-162*

Cat. No.: *B12408806*

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of the Research Compound **BSJ-02-162**.

This document provides immediate, essential safety and logistical information for the proper disposal of **BSJ-02-162**, a potent PROTAC (Proteolysis Targeting Chimera) CDK4/6 degrader intended for research use only. Adherence to these guidelines is crucial for maintaining a safe laboratory environment and ensuring compliance with institutional and regulatory standards.

Disclaimer: The following procedures are based on general laboratory safety protocols for handling potent, biologically active small molecules. A specific Safety Data Sheet (SDS) for **BSJ-02-162** was not available through public searches. It is imperative to obtain the official SDS from the supplier (e.g., MedchemExpress, Tocris Bioscience) for definitive and detailed safety and disposal instructions.

## Quantitative Data Summary

For proper chemical inventory and waste management, it is crucial to maintain accurate records of **BSJ-02-162**. The following table should be completed for each batch of the compound.

| Parameter          | Value                                  | Source                |
|--------------------|----------------------------------------|-----------------------|
| Chemical Name      | BSJ-02-162 (CDK4/6-IN-11)              | Supplier Product Page |
| CAS Number         | 2139329-47-6                           | Supplier Product Page |
| Molecular Formula  | C49H58N10O8                            | Supplier Product Page |
| Molecular Weight   | 919.06 g/mol                           | Supplier Product Page |
| Physical State     | Solid                                  | Supplier Product Page |
| Purity             | >98%                                   | Supplier Product Page |
| Storage Conditions | Store at -20°C or -80°C as recommended | Supplier Product Page |
| Supplier           | [User to complete]                     |                       |
| Lot Number         | [User to complete]                     |                       |
| Date of Receipt    | [User to complete]                     |                       |
| Quantity Received  | [User to complete]                     |                       |
| Current Quantity   | [User to complete]                     |                       |

## Experimental Protocols: Disposal of BSJ-02-162

The proper disposal of **BSJ-02-162**, as with any potent research chemical, involves a multi-step process designed to minimize exposure and environmental contamination. The following protocol outlines the recommended steps for the disposal of solid **BSJ-02-162** and solutions containing the compound.

### I. Personal Protective Equipment (PPE)

Before beginning any disposal procedures, ensure that the following minimum PPE is worn:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.

## II. Disposal of Solid **BSJ-02-162** Waste

- Collection:
  - Carefully collect all unwanted solid **BSJ-02-162** and any materials grossly contaminated with the solid (e.g., weighing paper, spatulas) in a designated, sealed, and clearly labeled hazardous waste container.
  - The container label should include: "Hazardous Waste," "**BSJ-02-162**," the CAS number, and the approximate quantity.
- Waste Stream:
  - Dispose of the sealed container through your institution's chemical waste management program. This typically involves collection by Environmental Health and Safety (EHS) personnel.
  - Do not mix with non-hazardous waste.

## III. Disposal of **BSJ-02-162** Solutions

- Aqueous Solutions:
  - Collect all aqueous waste solutions containing **BSJ-02-162** in a designated, sealed, and clearly labeled hazardous aqueous waste container.
  - The container label should include: "Hazardous Aqueous Waste," "**BSJ-02-162**," the solvent(s) and their approximate concentrations, and the estimated concentration of **BSJ-02-162**.
- Organic Solvent Solutions:
  - Collect all organic waste solutions containing **BSJ-02-162** in a designated, sealed, and clearly labeled hazardous organic waste container.
  - The container label should include: "Hazardous Organic Waste," "**BSJ-02-162**," the solvent(s) and their approximate concentrations, and the estimated concentration of **BSJ-02-162**.

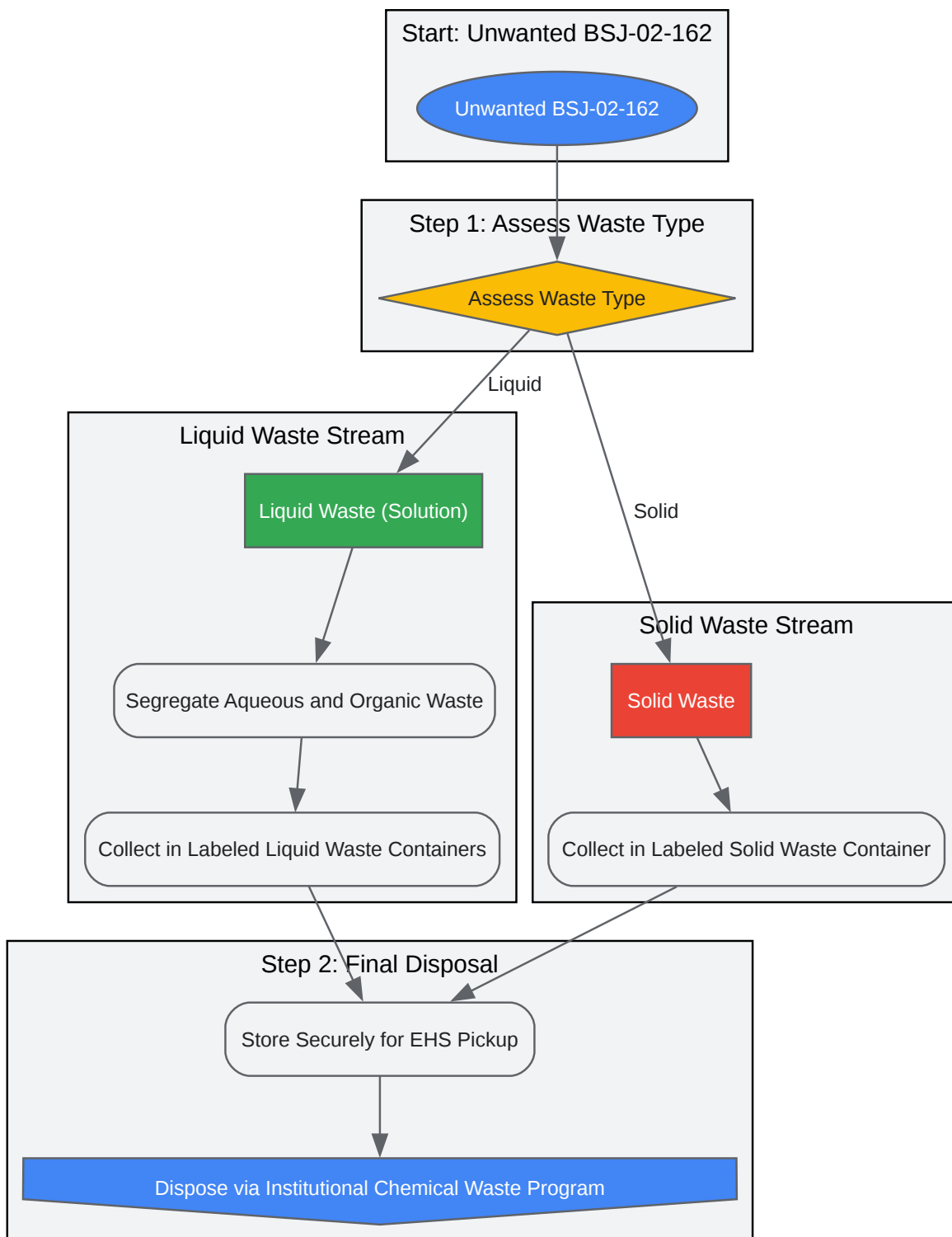
- Do not mix incompatible solvents.
- Decontamination of Labware:
  - Glassware and other reusable labware that have come into contact with **BSJ-02-162** should be decontaminated.
  - Rinse the labware with a suitable organic solvent (e.g., ethanol or acetone) to remove residual compound. Collect this rinse as hazardous organic waste.
  - Following the solvent rinse, wash the labware with soap and water.

## IV. Spill Management

- Small Spills:
  - For small spills of solid **BSJ-02-162**, carefully wipe the area with a damp paper towel to avoid generating dust.
  - For small spills of **BSJ-02-162** solutions, absorb the spill with an inert absorbent material (e.g., vermiculite, sand, or chemical absorbent pads).
  - Place all cleanup materials in a sealed, labeled hazardous waste container.
- Large Spills:
  - Evacuate the immediate area.
  - Alert your laboratory supervisor and institutional EHS.
  - Prevent the spill from entering drains.

## Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **BSJ-02-162**.



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Caption: Disposal workflow for **BSJ-02-162**.

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